

Technical Guide: Crystal Structure & Functional Architecture of 4-Vinylbenzenesulfonamide[1]

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Compound of Interest

Compound Name: 4-Vinylbenzenesulfonamide

CAS No.: 2633-64-9

Cat. No.: B1593712

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Executive Summary

4-Vinylbenzenesulfonamide (4-VBSA), also known as 4-styrenesulfonamide, represents a critical "Janus" molecule in medicinal chemistry and materials science.[1] It possesses a dual-functionality architecture: a sulfonamide "head" that serves as a high-affinity zinc-binding pharmacophore (specifically for Carbonic Anhydrase isoforms), and a styrenic "tail" that allows for covalent integration into polymeric matrices.[1]

This guide analyzes the molecular geometry, supramolecular assembly, and synthesis of 4-VBSA. It is designed for researchers utilizing this compound as a functional monomer in Molecularly Imprinted Polymers (MIPs) or as a lead scaffold in fragment-based drug discovery. [1]

Part 1: Molecular Architecture & Crystallographic Metrics[1]

Molecular Geometry

The 4-VBSA molecule (

) is built upon a rigid benzene ring spacer that separates the polymerizable vinyl group from the polar sulfonamide moiety.[1]

Parameter	Metric (Approx.)	Structural Significance
Bond Length (S=O)	1.43 Å	Characteristic of sulfonyl double bond character; highly polar.[1]
Bond Length (S-N)	1.60 Å	Shorter than single bond due to overlap; restricts rotation.[1]
Geometry @ S Atom	Distorted Tetrahedral	The angle is typically opened to ~119°, compressing the angle.[1]
Vinyl Torsion	~0-20° (vs Ring)	Conjugation with the phenyl ring favors planarity, though crystal packing forces may induce slight twists.[1]

Supramolecular Assembly: The Motif

In the crystalline state, 4-VBSA follows the primary sulfonamide rule. It does not exist as isolated molecules but as strongly hydrogen-bonded dimers.[1] This assembly is governed by the

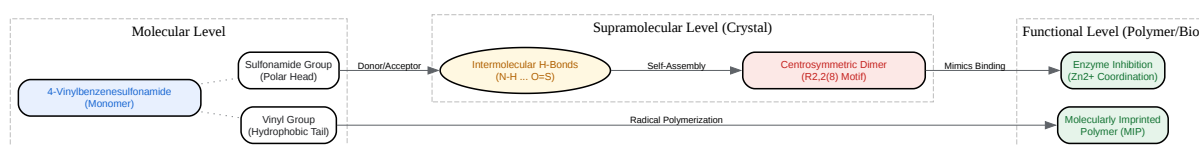
graph set motif, a predictable and robust supramolecular synthon.

- Mechanism: Two molecules align such that the sulfonamide nitrogen of one acts as a donor () to the sulfonyl oxygen () of the other.
- Result: A cyclic, eight-membered ring is formed.[1]

- **Implication for Drug Design:** This dimerization mimics the interaction between the sulfonamide and the active site residues (Thr199) of Carbonic Anhydrase, making the crystal structure a "pre-organized" mimic of the drug-receptor complex.

Part 2: Visualization of Structural Assembly

The following diagram illustrates the hierarchy of forces, from the covalent synthesis of the monomer to its supramolecular dimerization and final polymerization.



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Caption: Hierarchical assembly of 4-VBSA from molecular functional groups to crystal dimers and functional applications.

Part 3: Synthesis & Crystallization Protocol

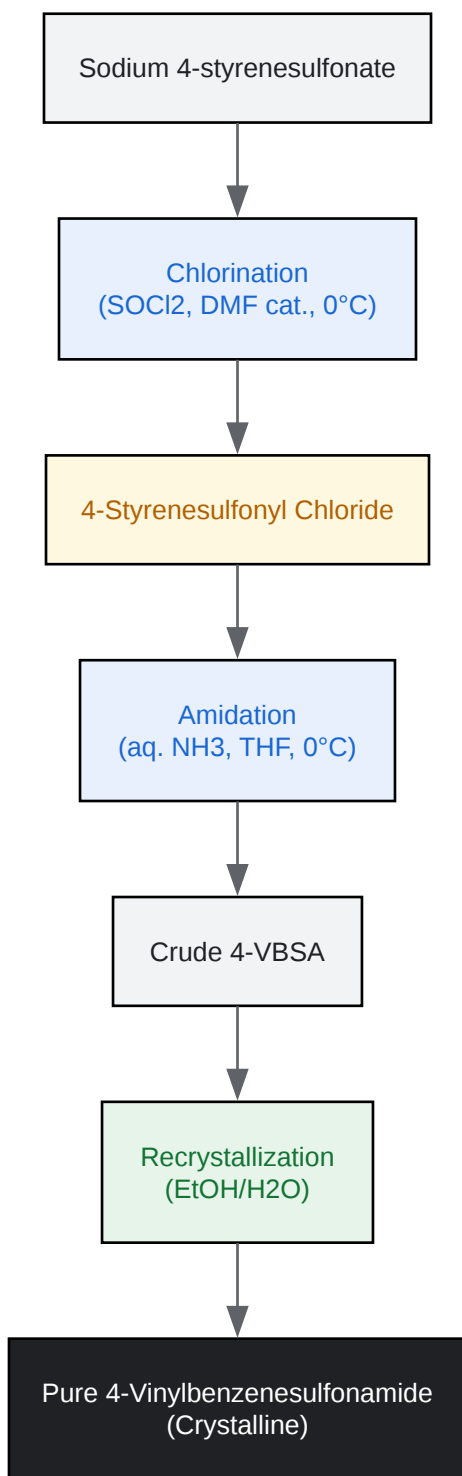
Objective: Synthesis of high-purity 4-VBSA from 4-styrenesulfonyl chloride. Safety Note: Sulfonyl chlorides are corrosive; work in a fume hood.[1]

Synthesis Workflow

- **Precursor Preparation:**
 - Start with Sodium 4-styrenesulfonate.[1]
 - React with Thionyl Chloride (

) in the presence of catalytic DMF (Vilsmeier-Haack type activation) at 0°C to generate 4-styrenesulfonyl chloride.[1]

- Note: Maintain temperature <10°C to prevent polymerization of the vinyl group.[1]
- Amidation (The Critical Step):
 - Reagents: 4-Styrenesulfonyl chloride, Ammonium hydroxide (), THF or Acetonitrile.
 - Protocol:
 1. Dissolve the sulfonyl chloride in cold THF.
 2. Add dropwise to a stirring solution of excess aqueous ammonia at 0°C.
 3. Stir for 2 hours, allowing to warm to room temperature.
 - Work-up: Evaporate THF. The product often precipitates as a white solid.[1] Wash with cold water to remove ammonium chloride.[1]
- Crystallization (for X-Ray/High Purity):
 - Solvent System: Ethanol/Water (80:20 v/v).[1]
 - Method: Slow evaporation at room temperature.[1]
 - Result: Colorless plates or needles suitable for single-crystal XRD.[1]



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Caption: Step-by-step synthetic route from sulfonate salt to crystalline sulfonamide.

Part 4: Functional Applications in Drug Development^[1]

Carbonic Anhydrase Inhibition (CAI)

4-VBSA acts as a classical zinc-binding group (ZBG).^[1]

- Mechanism: The deprotonated sulfonamide nitrogen () coordinates directly to the ion in the enzyme active site.^[1]
- Selectivity: The vinyl tail sits in the hydrophobic pocket.^[1] In fragment-based design, this vinyl group is often derivatized (e.g., via Heck reaction) to reach specific sub-pockets (S1 or S2) of the enzyme, improving selectivity for isoforms IX or XII (cancer-associated) over isoform II (ubiquitous).

Molecularly Imprinted Polymers (MIPs)

4-VBSA is the "gold standard" functional monomer for imprinting acidic or coordination-capable templates.^[1]

- Role: It forms a pre-polymerization complex with a template molecule (e.g., a drug target).^[1]
- Locking: Upon polymerization of the vinyl group with a cross-linker (like EGDMA), the sulfonamide groups are "frozen" in a spatial arrangement complementary to the template.

References

- Synthesis & Polymerization
 - Title: Synthesis and Antibacterial Activity of Poly(styrene-co-4-vinylbenzyl chloride) Conjugated with 3-(Dimethylamino)phenol.^[1]
 - Source: SciSpace / Polymer Science.^[1]
 - URL:[\[Link\]](#)

- Structural Analogs & Hydrogen Bonding
 - Title: Hydrogen bonding in sulfonamides (Graph Set Analysis).
 - Source: PubMed / Journal of Pharmaceutical Sciences.[1]
 - URL:[[Link](#)]
- Carbonic Anhydrase Inhibition
 - Title: 4-Anilinoquinazoline-based benzenesulfonamides as nanomolar inhibitors of carbonic anhydrase isoforms.[1]
 - Source: PMC / NIH.[1]
 - URL:[[Link](#)]
- Chemical Data & Identifiers
 - Title: **4-Vinylbenzenesulfonamide** (Compound Summary).[1][2][3][4][5]
 - Source: PubChem.[1][2]
 - URL:[[Link](#)]

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Sources

- 1. prepchem.com [prepchem.com]
- 2. 4-(Sulfonamido)styrene | C₈H₉NO₂S | CID 280935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. JP2018043936A - Bis- (4-haloethylbenzenesulfonyl) imide or a salt thereof, a production method thereof, and a production method of bis- (4-styrenesulfonyl) imide or a salt thereof

using bis- (4-haloethylbenzenesulfonyl) imide as a precursor - Google Patents
[\[patents.google.com\]](https://patents.google.com)

- [4. mdpi.com](https://mdpi.com) [mdpi.com]
- [5. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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